Comparative Guide: N-Methyl-2-(methylthio)ethanamine vs. 2-Methoxy-N-methylethanamine

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Compound of Interest	
Compound Name:	*N-methyl-2-(methylthio)ethanamine*
CAS No.:	*21485-78-9*
Cat. No.:	*B2504596*

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Executive Summary

This guide analyzes the divergent reactivity profiles of two structural analogs: **N-methyl-2-(methylthio)ethanamine** (Compound A, Thioether) and 2-methoxy-N-methylethanamine (Compound B, Ether). While differing only by a single chalcogen atom (Sulfur vs. Oxygen), this substitution dictates a fundamental shift in chemical behavior:

- The Thioether (Compound A) acts as a "soft" nucleophile capable of powerful Neighboring Group Participation (NGP) via episulfonium ion intermediates. It is prone to S-alkylation and oxidative metabolism.
- The Ether (Compound B) behaves as a "hard" base with a chemically inert ether linkage, serving primarily as a stable solubility-enhancing motif without participating in intramolecular cyclization.

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This guide provides experimental data, mechanistic pathways, and handling protocols to assist in selecting the correct building block for lead optimization.

Physicochemical Profile

The substitution of oxygen with sulfur dramatically alters physical properties due to the differences in atomic radius, polarizability, and hydrogen bonding capability.

Property	N-methyl-2-(methylthio)ethanamine **(S-Analog)**	2-methoxy-N-methylethanamine **(O-Analog)**	**Impact on Usage**
Structure			S is larger/softer; O is smaller/harder.
Molecular Weight	105.20 g/mol	89.14 g/mol	S-analog adds mass/lipophilicity.
Boiling Point	146–149 °C	95 °C	S-analog is less volatile (easier handling).
Density	0.98 g/mL	0.864 g/mL	-
pKa (Conj. Acid)	~8.8 – 9.1	~9.4 – 9.6	O-analog is a slightly stronger base (-I effect of O is offset by solvation).
LogP (Est.)	0.6 (Lipophilic)	-0.4 (Hydrophilic)	S-analog increases membrane permeability.
Nucleophilicity	High (N & S centers)	Moderate (N center only)	S-analog requires chemoselective control.

Mechanistic Reactivity: The "Anchimeric" Divergence

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The defining difference between these molecules is the ability of the

-heteroatom to stabilize a positive charge on the adjacent carbon.

The Episulfonium Effect (Compound A)

Sulfur is a powerful neighboring group. Upon activation of the nitrogen (e.g., formation of a leaving group or reaction with an electrophile), the sulfur lone pair rapidly attacks the

-carbon to form a 3-membered episulfonium ion.

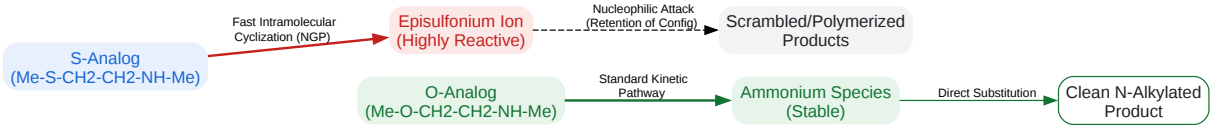
- Rate Enhancement: Cyclization occurs

  to

  times faster than intermolecular reactions.
- Consequence: This intermediate is highly electrophilic, leading to rearrangement, hydrolysis, or polymerization ("Mustard Gas" chemistry).

The Inert Ether (Compound B)

Oxygen is a poor neighboring group in this context. The formation of a 3-membered oxonium ion is kinetically disfavored and thermodynamically unstable under standard synthesis conditions. The ether oxygen remains passive, acting only as a weak hydrogen bond acceptor.



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Figure 1: Comparative reaction pathways under alkylating conditions. The S-analog accesses a high-energy cyclic intermediate, while the O-analog follows standard linear kinetics.

Experimental Protocol: Chemoselective Alkylation

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Objective: To demonstrate the "soft" nucleophilicity of the S-analog versus the "hard" basicity of the O-analog using a competition assay with Methyl Iodide (MeI).

Materials

- Substrate A:**N-methyl-2-(methylthio)ethanamine** (1.0 eq)
- Substrate B: 2-methoxy-N-methylethanamine (1.0 eq)
- Electrophile: Methyl Iodide (0.9 eq - Limiting reagent to observe selectivity)
- Solvent: Acetonitrile (MeCN)
- Base:

  (2.0 eq)

Methodology

- Preparation: Dissolve 1.0 mmol of Substrate A and 1.0 mmol of Substrate B in 10 mL MeCN.
- Base Addition: Add finely ground

  and stir at 0°C.
- Alkylation: Add MeI (0.9 mmol) dropwise over 10 minutes.
- Monitoring: Stir for 1 hour at 0°C, then warm to RT. Analyze aliquots via LC-MS.

Expected Results & Analysis

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Compound	Primary Product	Mechanism	Observation
S-Analog	S-Methylated Sulfonium Salt	Kinetic control (Soft-Soft interaction)	Major product. The sulfur center is more nucleophilic toward the soft iodide than the nitrogen.
O-Analog	N-Methylated Amine	Thermodynamic control	Minor product (in competition). Oxygen does not alkylate; Nitrogen reacts but is outcompeted by the Sulfur of Compound A.

Critical Insight: If you require N-alkylation of the S-analog, you must protect the sulfur or use "hard" electrophiles (e.g., alkyl triflates) in polar protic solvents to solvate the sulfur lone pair. The O-analog requires no such precautions.

Medicinal Chemistry & Bioisosterism

When swapping these moieties in a drug candidate, consider the following biological implications:

- Metabolic Liability:
  - S-Analog: Highly susceptible to FMO (Flavin-containing monooxygenase) oxidation. Will rapidly form Sulfoxides (chiral, polar) and Sulfones. This can drastically alter potency and pharmacokinetics.
  - O-Analog: Susceptible to O-dealkylation by CYP450 enzymes, generating the free alcohol and formaldehyde. Generally more metabolically stable than the thioether.
- H-Bonding:
  - O-Analog: The ether oxygen is a good H-bond acceptor (

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- S-Analog: Sulfur is a very poor H-bond acceptor. Replacing O with S will likely break critical H-bond interactions with the target protein.

- Conformation:
  - The Gauche Effect is strong in the O-analog (O-C-C-N prefers gauche).
  - The S-analog has a longer C-S bond (1.8 Å vs 1.4 Å), changing the bite angle if used as a chelator and altering the spatial projection of the N-methyl group.

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